

Maniwamycin E: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Maniwamycin E

Cat. No.: B15564589

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Abstract

Maniwamycin E is a naturally occurring azoxy compound isolated from *Streptomyces* species. It has garnered significant interest within the scientific community due to its notable biological activities, including potent antiviral effects against influenza and SARS-CoV-2 viruses, as well as its function as a quorum-sensing inhibitor. This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Maniwamycin E**, detailed experimental protocols for its isolation and analysis, and a summary of its biological activities to support further research and drug development efforts.

Physicochemical Characteristics

Maniwamycin E is a solid at room temperature and possesses a chiral center, contributing to its optical activity. A structural revision of the maniwamycin series has confirmed its distinct identity from Maniwamycin D based on NMR and optical rotation data.

Tabulated Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Maniwamycin E**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1]
Molecular Weight	200.28 g/mol	[1]
Appearance	Solid at room temperature	
Optical Rotation [α] _D	+52.8 (c 0.1, MeOH)	
UV-Vis λ_{max}	235 nm (in MeOH)	
Storage	Store at -20°C for long-term stability	

Spectral Data

The structural elucidation of **Maniwamycin E** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HR-MS).

The ¹H and ¹³C NMR data for **Maniwamycin E**, recorded in CDCl₃, are presented below. These data are critical for the structural confirmation of the molecule.

¹H NMR Data (500 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
2	4.15	dq	7.0, 6.5
3	3.80	dq	7.0, 6.5
4	1.25	d	6.5
1'	6.20	dt	15.0, 7.0
2'	5.80	dt	15.0, 1.5
3'	2.10	m	
4'	1.40	m	
5'	0.90	t	7.5
6'	1.20	d	6.5

¹³C NMR Data (125 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)
1	-
2	75.0
3	68.0
4	18.0
1'	135.0
2'	125.0
3'	35.0
4'	22.0
5'	14.0
6'	19.0

High-resolution mass spectrometry confirmed the molecular formula of **Maniwamycin E**. Key infrared absorption bands are indicative of its functional groups.

Spectroscopic Method	Data
HR-ESI-MS	m/z 201.1598 [M+H] ⁺ (Calculated for C ₁₀ H ₂₁ N ₂ O ₂ ⁺ , 201.1603)
IR (KBr, cm ⁻¹)	3400 (O-H), 2960 (C-H), 1460 (N=N), 1250 (N-O)

Experimental Protocols

The following sections detail the methodologies for the isolation, purification, and biological evaluation of **Maniwamycin E**.

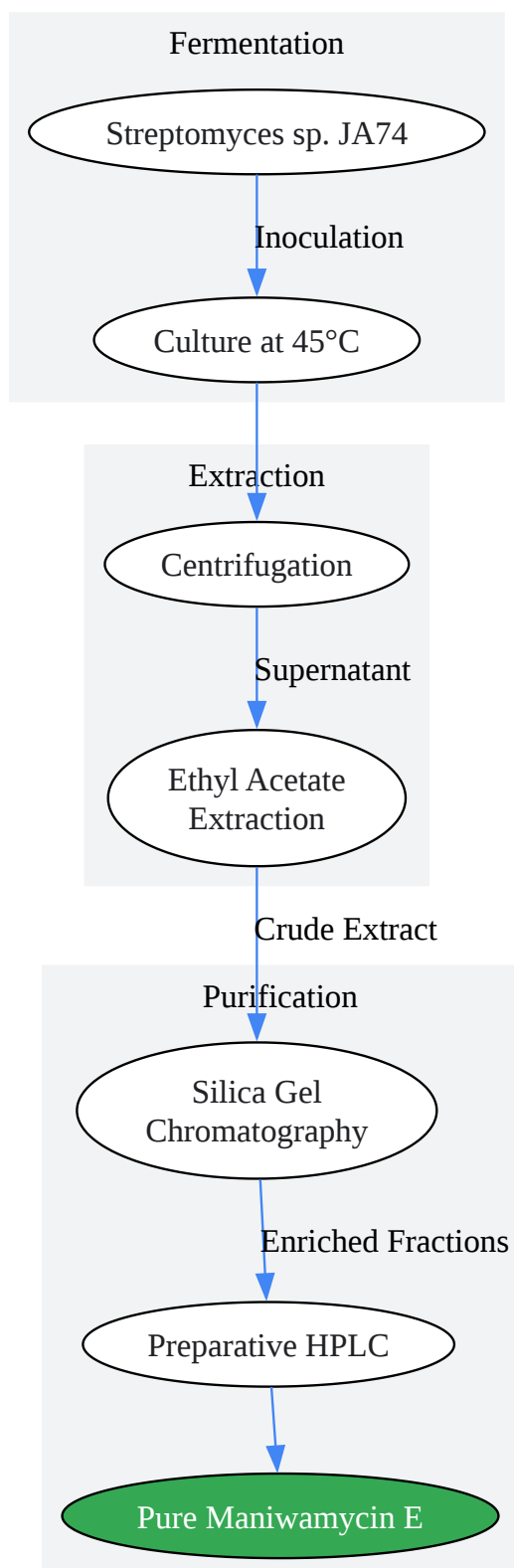
Isolation and Purification of Maniwamycin E from Streptomyces sp. JA74

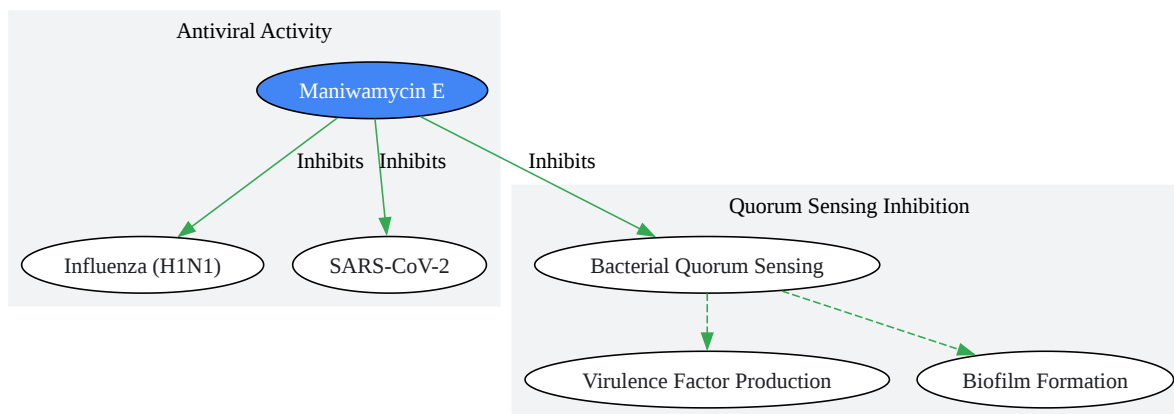
Maniwamycin E was isolated from the culture broth of Streptomyces sp. JA74 as a heat-shock metabolite.

Protocol:

- Fermentation: Streptomyces sp. JA74 is cultured in a suitable production medium at 45°C for 5-7 days with shaking.
- Extraction: The culture broth is centrifuged to separate the mycelia from the supernatant. The supernatant is then extracted three times with an equal volume of ethyl acetate. The organic layers are combined and concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification:
 - The crude extract is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate.

- Fractions containing **Maniwamycin E** are identified by thin-layer chromatography (TLC) and pooled.
- Further purification is achieved by preparative high-performance liquid chromatography (HPLC) on a C18 column with a methanol-water gradient to yield pure **Maniwamycin E**.





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References

- 1. PubChemLite - Maniwamycin a (C₁₀H₁₈N₂O₂) [pubchemlite.lcsb.uni.lu]
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